

Technical Guide: Physicochemical Properties of Ethyl 2-(cyclopropylamino)acetate

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Compound of Interest

Compound Name: Ethyl 2-(cyclopropylamino)acetate

Cat. No.: B1289303

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Examination of the Melting and Boiling Points of **Ethyl 2-(cyclopropylamino)acetate**

This technical guide addresses the physical properties, specifically the melting and boiling points, of the chemical compound **Ethyl 2-(cyclopropylamino)acetate**. An extensive search of publicly available chemical databases and scientific literature has been conducted to provide accurate and reliable data for research and development purposes.

Executive Summary

A thorough investigation for the empirical melting and boiling points of **Ethyl 2-(cyclopropylamino)acetate** reveals that these specific physical constants are not well-documented in readily accessible scientific literature or commercial chemical databases. This suggests that the compound may be novel, not extensively characterized, or primarily described in proprietary literature.

However, to provide a relevant point of reference for researchers, this guide includes data for the structurally similar compound, ethyl 2-cyclopropylideneacetate (CAS No. 74592-36-2). It is crucial to note that while related, the physical properties of this analogue may differ from those of **Ethyl 2-(cyclopropylamino)acetate** due to structural variations.

Data Presentation: Physicochemical Properties

The following table summarizes the available quantitative data for the related compound, ethyl 2-cyclopropylideneacetate. No experimental data for the melting point of this related compound was found.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
Ethyl 2-(cyclopropylamino)acetate	Not Found	C ₇ H ₁₃ NO ₂	143.18	Not Available	Not Available
ethyl 2-cyclopropylideneacetate	74592-36-2	C ₇ H ₁₀ O ₂	126.15	Not Available	78-82 @ 1 Torr[1][2]

Experimental Protocols

As no specific experimental determinations for the melting and boiling points of **Ethyl 2-(cyclopropylamino)acetate** are documented, the following sections detail generalized, standard laboratory procedures for these measurements. These protocols are widely accepted and applicable for the characterization of new or uncharacterized chemical entities.

3.1. Melting Point Determination (Capillary Method)

This method is suitable for crystalline solids and is a common technique to determine the melting range of a substance, which also serves as an indicator of purity.[3]

- Apparatus: Melting point apparatus (e.g., Mel-Temp or similar), capillary tubes (sealed at one end), thermometer, and a sample of the solid compound.[4]
- Procedure:
 - A small amount of the dry, powdered sample is packed into the sealed end of a capillary tube to a height of 2-3 mm.[3][4]
 - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.[3]

- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.
- For a pure substance, the melting range is typically narrow (0.5-2 °C).

3.2. Boiling Point Determination (Micro Boiling Point Method)

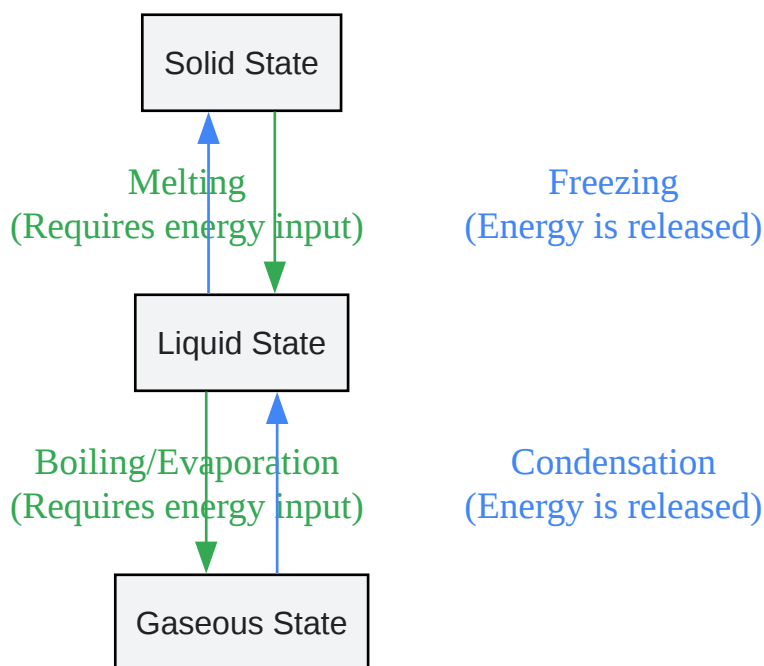
This technique is appropriate for determining the boiling point of a small quantity of a liquid sample.^{[5][6]}

- Apparatus: Thiele tube or a similar heating bath (e.g., oil bath), a small test tube, a capillary tube (sealed at one end), a thermometer, and a sample of the liquid compound.^{[5][7][8]}
- Procedure:
 - A few milliliters of the liquid sample are placed in the small test tube.^[5]
 - A capillary tube, with its sealed end uppermost, is placed inside the test tube containing the liquid.^{[5][7]}
 - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb, and the assembly is immersed in a heating bath.^{[7][8]}
 - The heating bath is gently and uniformly heated.^[6]
 - As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.^[7]
 - The heating is discontinued, and the bath is allowed to cool slowly.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.^[7] This occurs when the vapor pressure of the liquid equals

the external atmospheric pressure.[5][6][7]

Visualization of Physical State Transitions

The following diagram illustrates the logical relationship between the physical states of a substance as a function of temperature.



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Caption: Logical flow of physical state transitions.

Conclusion

While the precise melting and boiling points for **Ethyl 2-(cyclopropylamino)acetate** are not currently available in the public domain, this guide provides standardized methodologies for their experimental determination. The data for the structurally related compound, ethyl 2-cyclopropylideneacetate, is offered as a preliminary reference. It is recommended that researchers synthesize or acquire a sample of **Ethyl 2-(cyclopropylamino)acetate** and perform the experimental protocols outlined herein to establish its definitive physicochemical properties.

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References

- 1. ethyl 2-[(1E)-cyclopropylidene]acetate CAS#: 74592-36-2 [m.chemicalbook.com]
- 2. ethyl 2-[(1E)-cyclopropylidene]acetate | 74592-36-2 [chemicalbook.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Determination of Melting Point [wiredchemist.com]
- 5. cdn.juniata.edu [cdn.juniata.edu]
- 6. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 7. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 8. chem.libretexts.org [chem.libretexts.org]
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